

Essential Safety and Operational Guide for Handling AG-494

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Compound of Interest

Compound Name: AG-494

Cat. No.: B1664428

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AG-494, also known as Tyrphostin **AG-494**, is a potent inhibitor of the epidermal growth factor receptor (EGFR) kinase.[1][2][3] Due to its chemical nature and biological activity, proper handling and disposal are paramount to ensure the safety of laboratory personnel and the environment. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

AG-494 is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[4] Therefore, stringent adherence to safety protocols is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields to provide comprehensive protection. [4]
Hand Protection	Protective Gloves	Chemically resistant gloves are required.
Body Protection	Impervious Clothing	A lab coat or other protective clothing should be worn to prevent skin contact. [4]
Respiratory	Respirator	Use a suitable respirator, especially when handling the powder form to avoid inhalation. [4]

Operational Plan: Safe Handling and Storage

Proper operational procedures are critical to minimize exposure and maintain the integrity of the compound.

Handling:

- Avoid inhalation of dust and contact with eyes and skin.[\[4\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[4\]](#)

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[4\]](#)
- Keep away from direct sunlight and sources of ignition.[\[4\]](#)
- Recommended storage temperatures are -20°C for the powdered form and -80°C when in solvent.[\[4\]](#)

- **AG-494** is stable under recommended storage conditions.[4]

Incompatible Materials:

- Strong acids and alkalis.[4]
- Strong oxidizing and reducing agents.[4]

Disposal Plan

Proper disposal of **AG-494** and its containers is crucial to prevent environmental contamination.

- Chemical Waste: Dispose of **AG-494** as chemical waste in accordance with all applicable federal, state, and local regulations. Do not allow the product to enter drains, water courses, or the soil.[4]
- Container Disposal: Empty containers should be managed as chemical waste. If commercial chemical containers are reused for waste collection, the original label must be completely removed or obliterated, and a new waste label must be affixed.[5]

Experimental Protocols and Data

AG-494 is an inhibitor of the epidermal growth factor receptor (EGFR) kinase with an IC₅₀ value of 1 μ M in HT-22 cells.[1][2][3] It also blocks Cdk2 activation.[6]

Solubility Data:

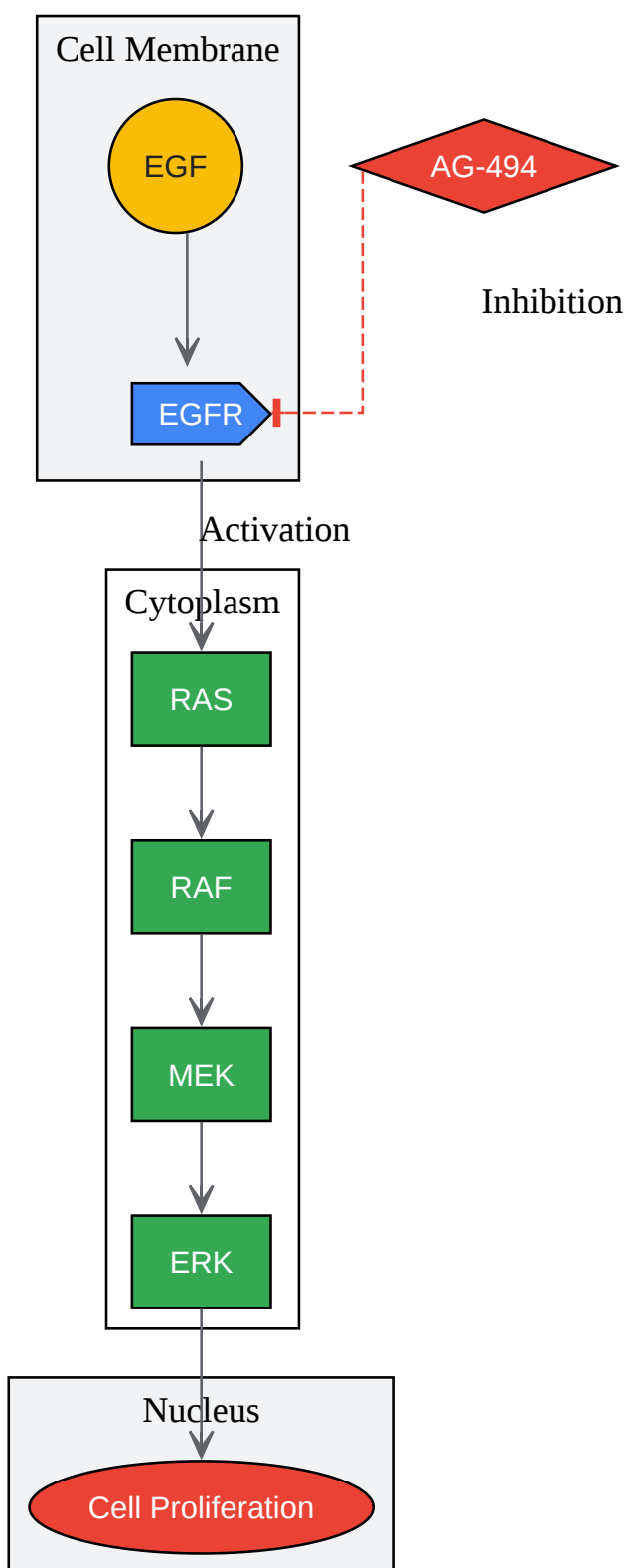
Solvent	Solubility
DMSO	50 mg/mL (178.39 mM)[2]
Ethanol	4 mg/mL (14.27 mM)[2]
Water	Insoluble[2]
DMF	30 mg/mL[1]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[1]

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₃ [1]
Molecular Weight	280.28 g/mol [2]
CAS Number	133550-35-3[1][2][3]

Signaling Pathway Diagram

The following diagram illustrates the inhibitory action of **AG-494** on the EGFR signaling pathway.



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Caption: **AG-494** inhibits the EGFR signaling pathway.

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